

Introduction: Acknowledging the Role and Risks of a Versatile Chiral Building Block

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Compound of Interest

Compound Name: (R)-Methyl 5-oxopyrrolidine-2-carboxylate

Cat. No.: B3037862

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(R)-Methyl 5-oxopyrrolidine-2-carboxylate, a derivative of pyroglutamic acid, is a valuable chiral intermediate in the synthesis of complex bioactive molecules and novel pharmaceuticals. [1] Its pyrrolidine structure is a key feature in various drug candidates, making its effective and safe handling paramount in research and development laboratories.[1] While some data sheets suggest favorable properties like stability and ease of handling, a comprehensive understanding of its potential hazards is crucial for ensuring personnel safety and experimental integrity.[1]

This guide provides a technical framework for the safe handling of **(R)-Methyl 5-oxopyrrolidine-2-carboxylate**. It moves beyond a simple recitation of safety data to instill a deep, causal understanding of the necessary precautions, empowering scientists to build a robust culture of safety around their work with this compound.

Section 1: Compound Profile and Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is the foundation of a reliable safety assessment. These characteristics influence its potential for exposure, its reactivity, and the appropriate storage and handling measures.

Property	Value	Source
CAS Number	64700-65-8	[2] [3]
Molecular Formula	C ₆ H ₉ NO ₃	[2] [3]
Molecular Weight	143.14 g/mol	[3]
Appearance	Colorless to light yellow liquid or solid	[1] [4]
Melting Point	21-23 °C	[1] [5]
Boiling Point	304.7 ± 35.0 °C at 760 mmHg; 133-135 °C at 1 mmHg	[1] [2]
Density	~1.2 g/cm ³	[2] [4]
Flash Point	138.1 ± 25.9 °C	[2]
Storage Temp.	Varies: 2-8°C or Room Temperature (dry)	[2]

Note: The compound's melting point is close to standard room temperature, meaning it may exist as either a low-melting solid or a liquid. Handling procedures should be prepared for either physical state.

Section 2: Hazard Identification and Proactive Risk Assessment

The available safety data for **(R)-Methyl 5-oxopyrrolidine-2-carboxylate** presents some inconsistencies, which necessitates a conservative approach to risk assessment. While some suppliers report it as not meeting GHS hazard criteria^[3], others issue warnings for irritation and general harm.^{[2][6]}

2.1 Known and Potential Hazards

- Primary Hazards: The most frequently cited hazards are skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).^[6] Some sources also indicate it may be harmful if swallowed, inhaled, or in contact with skin.^[2]

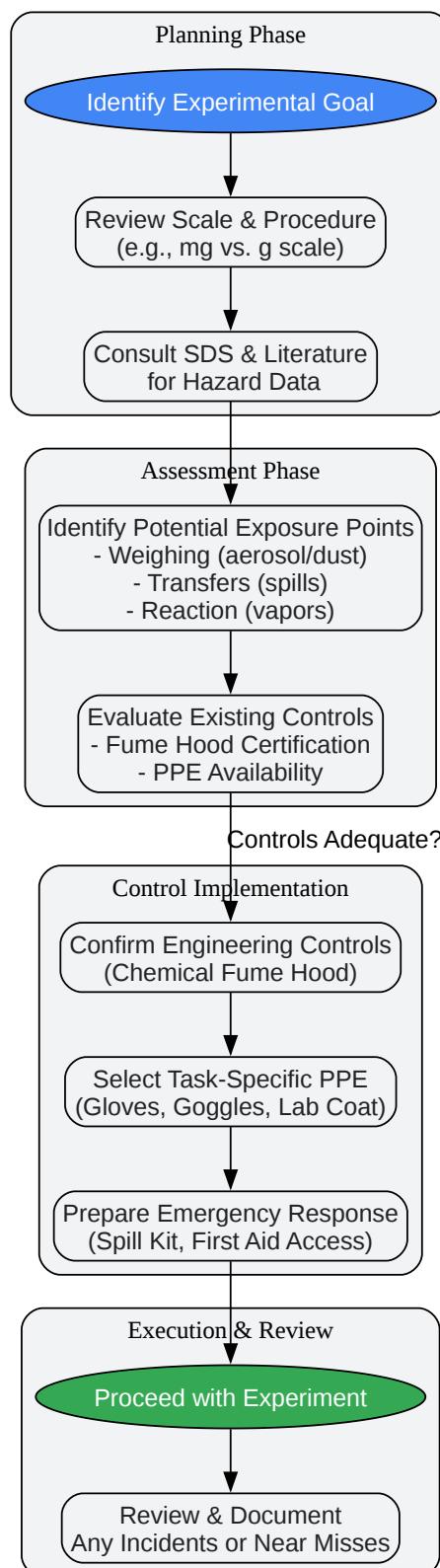
- Signal Word: Warning.[[6](#)]
- GHS Pictogram: GHS07 (Exclamation Mark).[[5](#)]
- Toxicological Data Gaps: It is critical to note that the toxicological properties of this compound have not been fully investigated.[[4](#)] In the absence of comprehensive data, the compound should be treated as potentially hazardous.

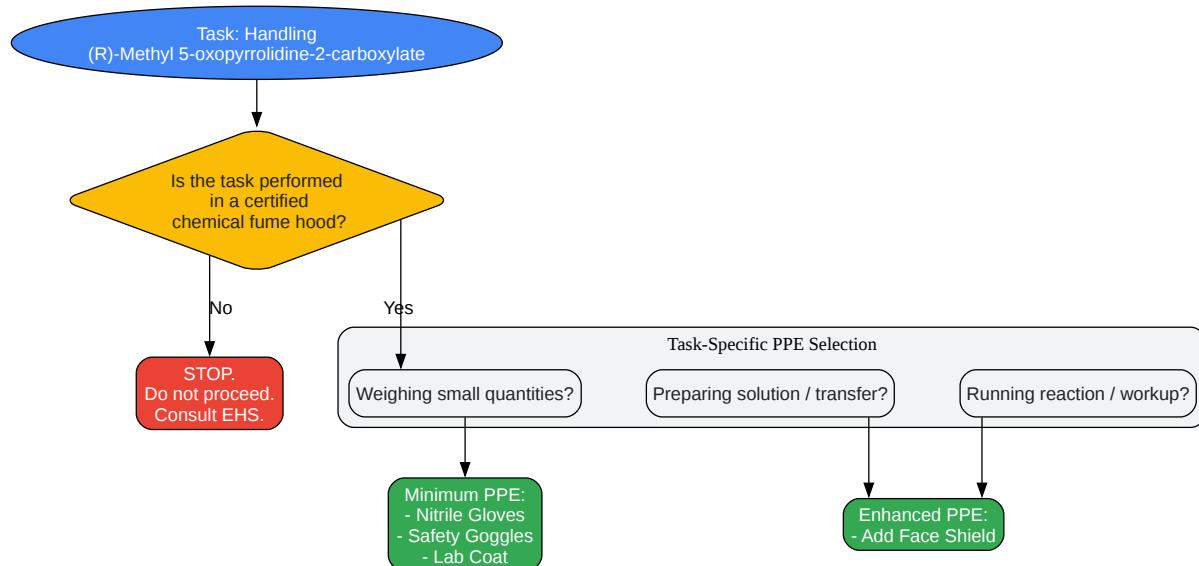
2.2 Stability and Reactivity

- Stability: The compound is generally stable under normal laboratory conditions.[[4](#)]
- Conditions to Avoid: High temperatures, heat, flames, and sparks should be avoided.[[2](#)]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[[2](#)][[4](#)]
- Hazardous Decomposition Products: Combustion may produce toxic gases, including carbon monoxide and nitrogen oxides.[[2](#)]

2.3 Proactive Risk Assessment Workflow

Before any new procedure involving this compound, a thorough risk assessment is mandatory. The goal is to identify potential exposure scenarios and implement specific control measures.



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